

Essential Safety and Operational Guide for **tert-Butyl (6-iodohexyl)carbamate**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl (6-iodohexyl)carbamate*

Cat. No.: *B060727*

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for handling **tert-Butyl (6-iodohexyl)carbamate** (CAS No: 172846-36-5) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Classification

tert-Butyl (6-iodohexyl)carbamate is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	GHS07	Warning
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	GHS07	Warning
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation	GHS07	Warning

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	Conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 (US).
Hand Protection	Chemical-resistant, impervious gloves.	Nitrile rubber, Neoprene, or PVC. Inspect gloves before use and dispose of contaminated gloves properly. [1]
Skin and Body Protection	Long-sleeved laboratory coat.	A complete suit protecting against chemicals may be necessary depending on the scale of work. [2]
Respiratory Protection	Use only in a well-ventilated area. If dust or aerosols are generated, a full-face respirator may be necessary.	Follow local regulations for respirator use.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)[\[4\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[3\]](#)

- Take off contaminated clothing and wash it before reuse.[3][5]

Storage:

- Store in a dry, cool, and well-ventilated place.[1]
- Keep the container tightly closed.[1]
- Recommended storage temperature is -20°C.[6]
- Store locked up.[5]

First Aid Measures

In case of exposure, follow these first-aid measures immediately.

Exposure Route	First Aid Procedure
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[3]
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3][5]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][5][7]

Spill and Disposal Plan

Spill Containment and Cleanup:

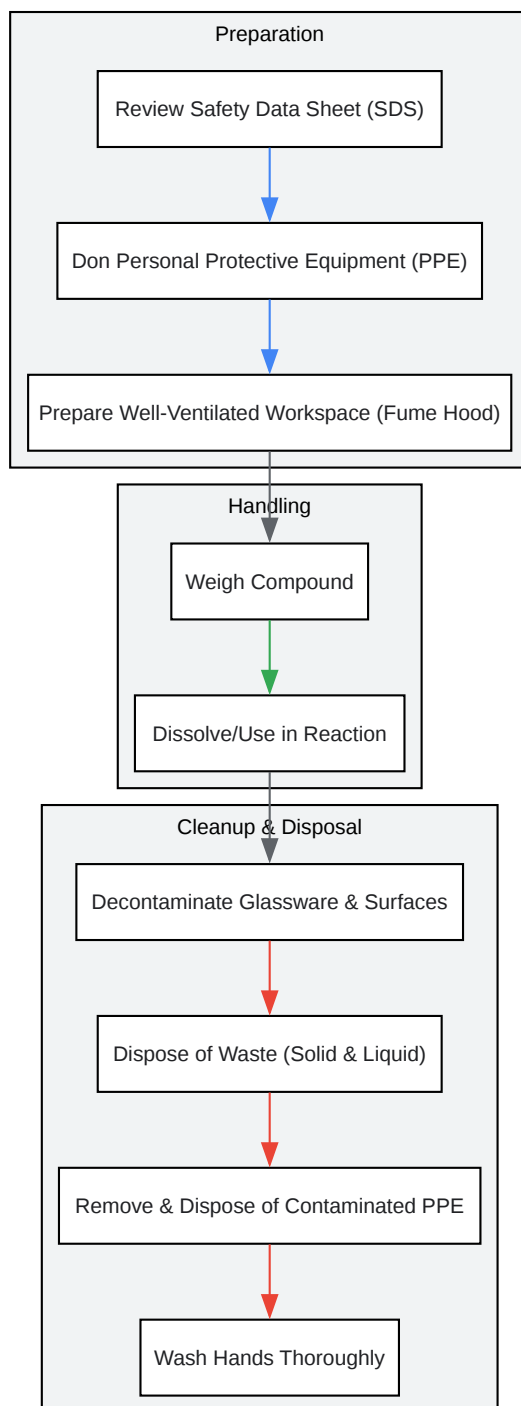
- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- Avoid dust formation.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Sweep up the spilled solid material and place it into a suitable, closed container for disposal.
[\[1\]](#)[\[8\]](#)

Disposal:

- Dispose of this chemical and its container to an approved waste disposal plant in accordance with local, regional, and national regulations.
- Do not allow the product to enter drains.[\[2\]](#)
- Contaminated packaging should be disposed of as unused product.[\[2\]](#)

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **tert-Butyl (6-iodohexyl)carbamate**.

Safe Handling Workflow for *tert*-Butyl (6-iodohexyl)carbamate[Click to download full resolution via product page](#)Caption: Workflow for handling ***tert*-Butyl (6-iodohexyl)carbamate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. angenechemical.com [angenechemical.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. tert-Butyl (6-iodohexyl)carbamate, 172846-36-5 | BroadPharm [broadpharm.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for tert-Butyl (6-iodohexyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060727#personal-protective-equipment-for-handling-tert-butyl-6-iodohexyl-carbamate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com